

Standard Operating Procedure for LY309887 Handling

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Compound of Interest

Compound Name:	LY309887
CAS No.:	127228-54-0
Cat. No.:	B1675664

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe and effective handling of **LY309887**, a potent second-generation glycinamide ribonucleotide formyltransferase (GARFT) inhibitor. Adherence to these guidelines is crucial to ensure personnel safety, experimental accuracy, and the integrity of the compound.

Compound Information

Identifier	Description
IUPAC Name	(2S)-2-[[4-[2-(2-amino-4-oxo-1,7-dihydropyrrolo[2,3-d]pyrimidin-5-yl)ethyl]benzoyl]amino]pentanedioic acid
Synonyms	LY309887, 6R-2',5'-thienyl-5, 10-dideazatetrahydrofolic acid
Molecular Formula	C23H24N6O6S
Mechanism of Action	LY309887 is a potent inhibitor of glycinamide ribonucleotide formyltransferase (GARFT), a key enzyme in the de novo purine biosynthesis pathway. ^[1] By inhibiting GARFT, LY309887 disrupts the synthesis of purines, which are essential for DNA and RNA synthesis, leading to cytotoxic effects in rapidly proliferating cells. It has shown greater potency in inhibiting GARFT compared to the first-generation inhibitor, lometrexol. ^[1]
Primary Hazards	Cytotoxic, potential mutagen. Handle with appropriate personal protective equipment in a designated containment area.

Safety Precautions and Handling

LY309887 is a cytotoxic compound and must be handled with extreme care to avoid exposure.

2.1. Personal Protective Equipment (PPE)

All personnel handling **LY309887** must wear the following minimum PPE:

- Gloves: Two pairs of chemotherapy-grade nitrile gloves. Change the outer pair immediately if contaminated.
- Lab Coat: A disposable, solid-front gown with tight-fitting cuffs.

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Respiratory Protection: A fit-tested N95 respirator or higher is recommended, especially when handling the powdered form of the compound.

2.2. Engineering Controls

- Weighing and Reconstitution: All handling of the solid form of **LY309887** and preparation of stock solutions must be performed in a certified chemical fume hood or a Class II biological safety cabinet (BSC) to prevent inhalation of the powder and to contain any potential spills.
- Cell Culture Work: All experiments involving **LY309887** with cell cultures should be conducted in a Class II BSC.

2.3. Spill and Decontamination

- In case of a spill, immediately alert others in the area.
- For small spills, absorb the material with a chemotherapy spill kit.
- Decontaminate the area with a 10% bleach solution, followed by a rinse with 70% ethanol.
- All materials used for cleaning up the spill must be disposed of as cytotoxic waste.

2.4. Waste Disposal

All waste materials contaminated with **LY309887**, including pipette tips, tubes, gloves, gowns, and cell culture media, must be disposed of in clearly labeled cytotoxic waste containers for incineration.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **LY309887**.

Form	Storage Temperature	Recommended Duration	Notes
Solid (Powder)	-20°C	Up to 1 year	Store in a tightly sealed container, protected from light and moisture.
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.
Aqueous Dilutions	2-8°C	Prepare fresh for each experiment	Avoid storing in aqueous solutions for extended periods due to potential for degradation.

Solution Preparation

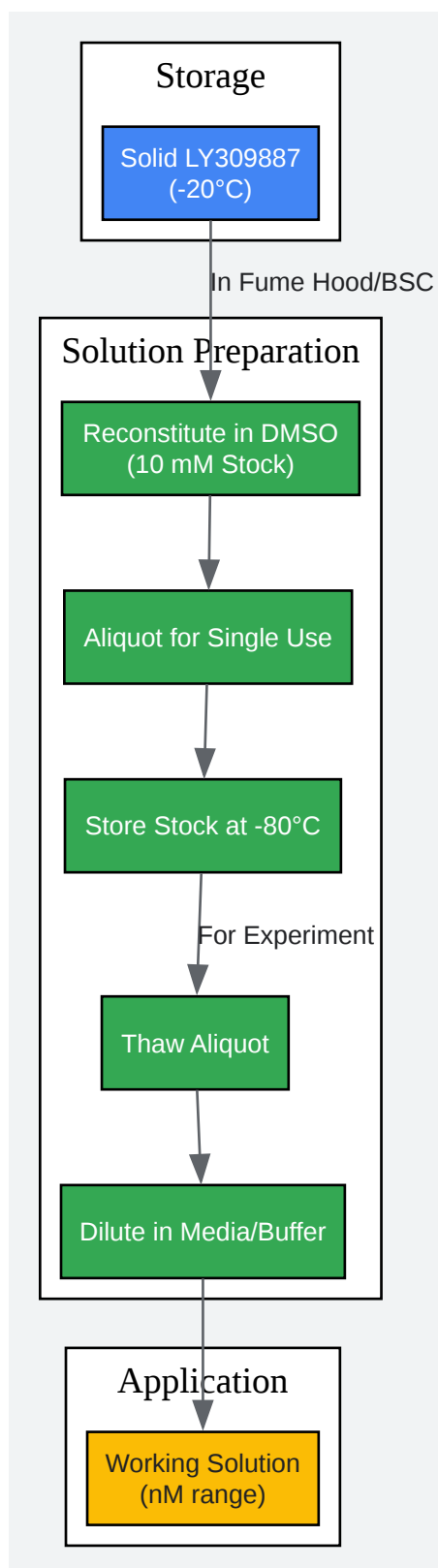
4.1. Stock Solution Preparation (10 mM in DMSO)

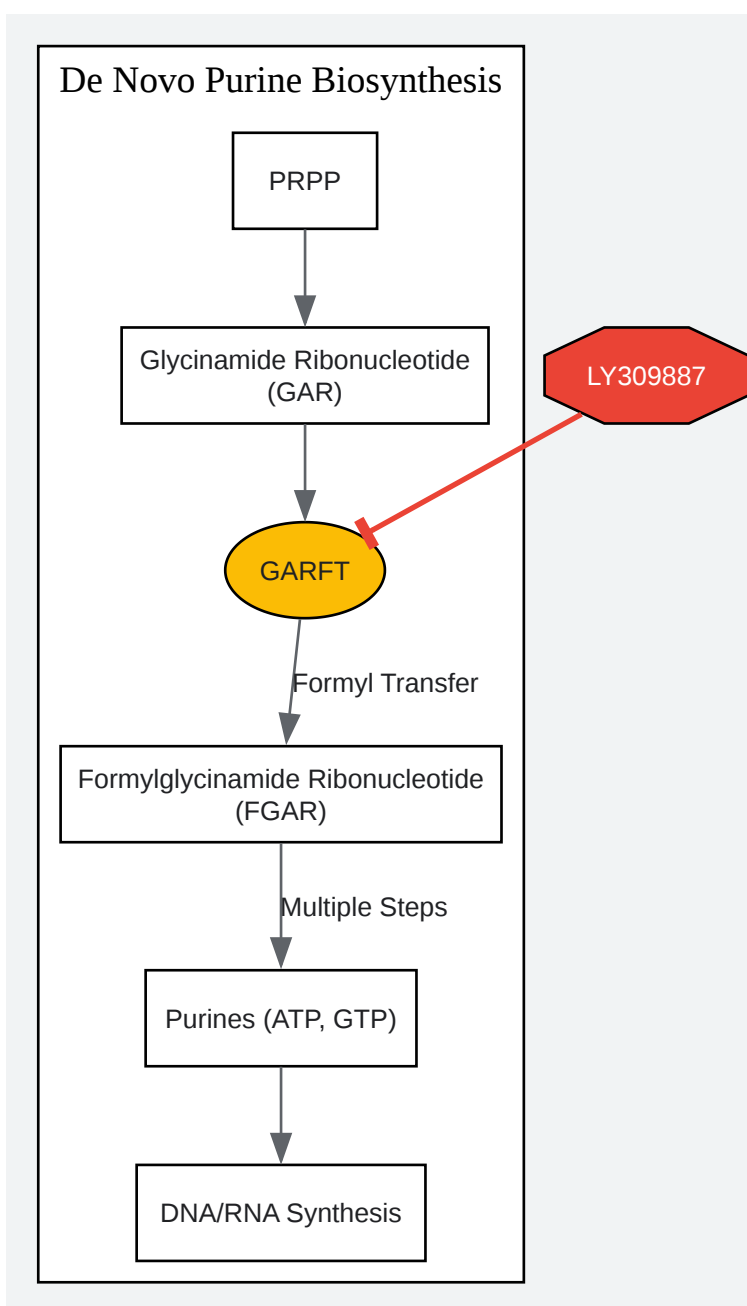
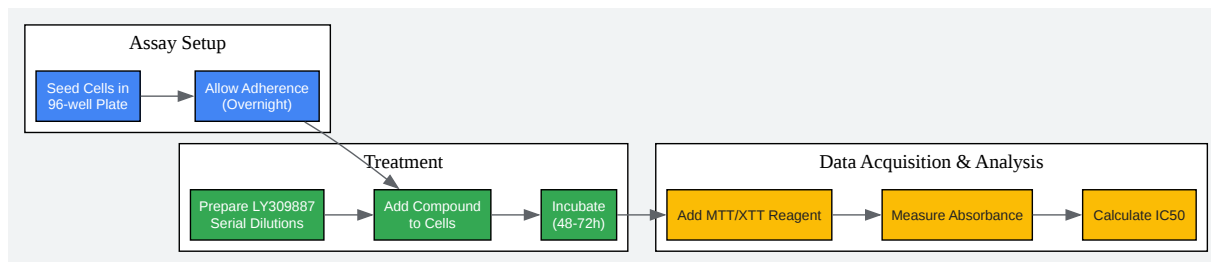
- Before opening, centrifuge the vial of solid **LY309887** to ensure all powder is at the bottom.
- In a chemical fume hood or BSC, add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration.
- Vortex gently until the solid is completely dissolved. A brief sonication in a water bath may be used to aid dissolution if necessary.
- Aliquot the stock solution into single-use, light-protected tubes and store at -80°C.

4.2. Working Solution Preparation

- Thaw a single-use aliquot of the 10 mM **LY309887** stock solution at room temperature.

- Further dilute the stock solution in the appropriate cell culture medium or assay buffer to the desired final concentration.
- It is recommended to perform serial dilutions to achieve low nanomolar concentrations accurately.
- Ensure the final concentration of DMSO in the cell culture medium is below 0.1% to avoid solvent-induced cytotoxicity.





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References

- 1. Biochemistry and pharmacology of glycinamide ribonucleotide formyltransferase inhibitors: LY309887 and lometrexol - PubMed [pubmed.ncbi.nlm.nih.gov]
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